

Application Note: HPLC Analysis of Ethyl 2-(dimethylamino)benzoate

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Compound of Interest

Compound Name: Ethyl 2-(dimethylamino)benzoate

Cat. No.: B1582061

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Abstract

This application note details a robust and reliable High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Ethyl 2-(dimethylamino)benzoate**. The described method is suitable for the determination of the compound in bulk drug substances and can be adapted for formulation analysis. The protocol employs a reversed-phase C18 column with UV detection, providing excellent peak symmetry and resolution. This document provides comprehensive experimental protocols, data presentation, and a workflow diagram to aid researchers, scientists, and drug development professionals in the implementation of this analytical technique.

Introduction

Ethyl 2-(dimethylamino)benzoate is an organic compound that finds applications in various chemical syntheses and is of interest in pharmaceutical and materials science research. A reliable analytical method for its quantification is crucial for quality control and research purposes. High-Performance Liquid Chromatography (HPLC) with UV detection is a widely used technique for the analysis of organic molecules due to its high sensitivity, specificity, and reproducibility. This application note presents a validated HPLC method for the accurate determination of **Ethyl 2-(dimethylamino)benzoate**.

Experimental

A standard HPLC system equipped with a UV-Vis detector is suitable for this analysis. The chromatographic conditions are summarized in the table below.

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile : 0.1% Phosphoric Acid in Water (60:40 v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	254 nm
Run Time	10 minutes

- Acetonitrile (HPLC Grade)
- Phosphoric Acid (ACS Grade)
- Ultrapure Water
- **Ethyl 2-(dimethylamino)benzoate** reference standard (≥99% purity)
- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 100 mg of **Ethyl 2-(dimethylamino)benzoate** reference standard and transfer it to a 100 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by appropriate dilution of the stock standard solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.
- Accurately weigh a sample containing **Ethyl 2-(dimethylamino)benzoate** and transfer it to a suitable volumetric flask.

- Add a portion of the mobile phase and sonicate for 15 minutes to ensure complete dissolution.
- Dilute to the final volume with the mobile phase and mix thoroughly.
- Filter the solution through a 0.45 μm syringe filter into an HPLC vial prior to injection.

Results and Discussion

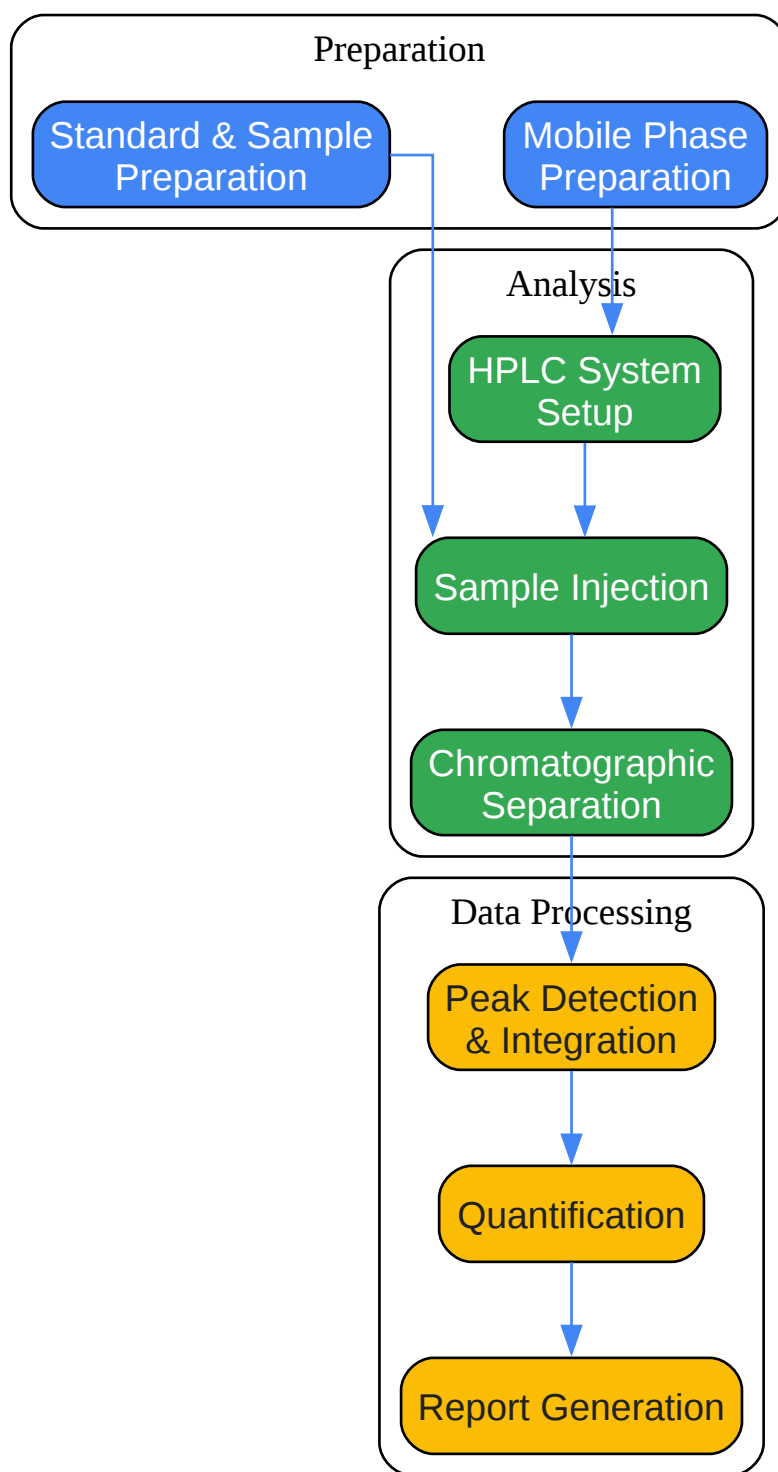
The developed HPLC method provides a well-resolved peak for **Ethyl 2-(dimethylamino)benzoate** with excellent peak symmetry. The retention time under the specified conditions is approximately 4.5 minutes.

The following table summarizes the quantitative performance of the HPLC method for the analysis of **Ethyl 2-(dimethylamino)benzoate**.

Parameter	Result
Retention Time (tR)	4.52 min
Tailing Factor (T)	1.1
Theoretical Plates (N)	> 5000
Linearity (r^2)	0.9998
Range	1 - 100 $\mu\text{g/mL}$
LOD	0.1 $\mu\text{g/mL}$
LOQ	0.3 $\mu\text{g/mL}$

Experimental Workflow

The general workflow for the HPLC analysis of **Ethyl 2-(dimethylamino)benzoate** is depicted in the following diagram.



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Caption: General workflow for HPLC analysis.

Conclusion

The HPLC method described in this application note is a reliable and robust technique for the quantitative analysis of **Ethyl 2-(dimethylamino)benzoate**. The method is simple, accurate, and precise, making it suitable for routine quality control and research applications in the pharmaceutical and chemical industries.

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